

Solubility Profile and Technical Guide: 4-(Azetidin-3-yloxy)benzoate

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Compound of Interest

Compound Name: Ethyl 3-(3-azetidinylloxy)benzoate

CAS No.: 954223-92-8

Cat. No.: B1326350

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Executive Summary

This technical guide characterizes the solubility profile and physicochemical behavior of 4-(azetidin-3-yloxy)benzoate (and its corresponding acid, 4-(azetidin-3-yloxy)benzoic acid). Often abbreviated in internal documentation or transcribed erroneously as "a-(3-azetidinylloxy)benzoate" (where 'a' denotes the para-position or 4-position), this compound serves as a critical bifunctional scaffold in medicinal chemistry. It features a secondary amine (azetidine) and a carboxylic acid tail, linked by an ether bridge.

Critical Technical Insight: The core challenge in handling this molecule is its zwitterionic nature. At physiological pH, the azetidine nitrogen is protonated (

) and the benzoate carboxyl is deprotonated (

). This electrostatic internal locking creates a high crystal lattice energy, rendering the neutral zwitterion sparingly soluble in both water and lipophilic organic solvents. Successful formulation and purification require precise pH manipulation to disrupt this lattice.

Physicochemical Profile

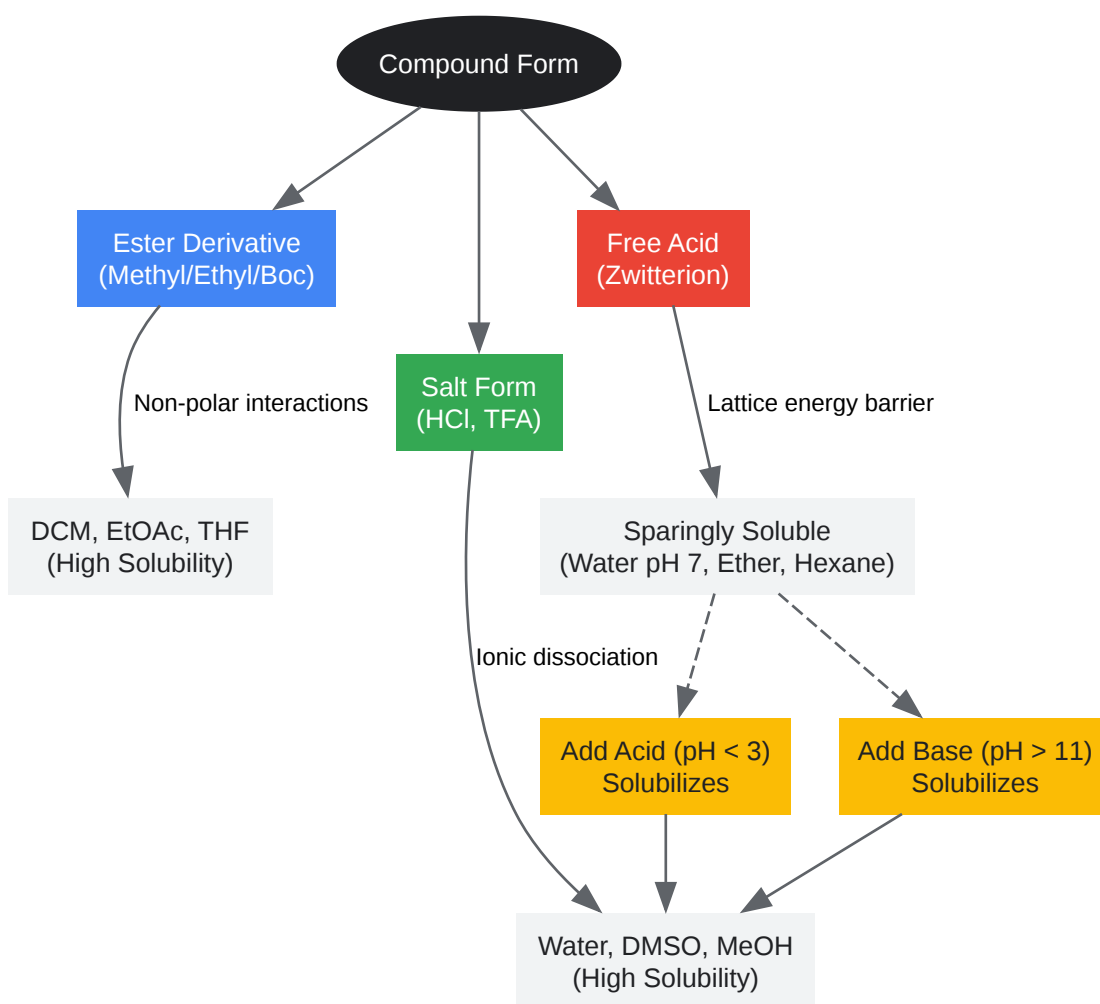
The following parameters dictate the solubility behavior and experimental handling of the compound.

Parameter	Value (Approx.)	Technical Implication
Molecular Formula		Low molecular weight fragment (Fragment-Based Drug Discovery).
Molecular Weight	193.20 g/mol	High ligand efficiency potential.
pKa (Basic)	~9.5 - 10.5	Azetidine ring nitrogen (secondary amine).
pKa (Acidic)	~3.5 - 4.0	Benzoic acid moiety.
Isoelectric Point (pI)	~7.0	Minimum solubility region. Avoid pH 6–8 for dissolution.
LogP (Free Acid)	-1.5 (Predicted)	Highly hydrophilic; poor membrane permeability without modification.
LogP (Methyl Ester)	~1.2	Lipophilic; soluble in organic solvents (DCM, EtOAc).

Solubility Map & Solvent Compatibility

The solubility of 4-(azetidin-3-yloxy)benzoate is strictly form-dependent. Researchers must identify whether they are working with the Free Acid (Zwitterion), the Salt (HCl/TFA), or the Ester Intermediate.

Solubility Decision Matrix



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Caption: Solubility behavior based on chemical form. The Zwitterion requires pH modification to achieve solubility in polar media.

Detailed Solvent Data

Solvent	Solubility (Free Acid)	Solubility (HCl Salt)	Solubility (Ester)	Application Notes
Water (pH 7)	< 1 mg/mL (Poor)	> 50 mg/mL (Good)	Insoluble	The free acid precipitates at neutral pH.
0.1N HCl	> 20 mg/mL	High	Insoluble	Preferred for aqueous stock solutions.
0.1N NaOH	> 20 mg/mL	High	Hydrolysis Risk	Use for short-term assays only; esters will hydrolyze.
DMSO	~50 mg/mL	> 100 mg/mL	High	Universal stock solvent. Freeze/thaw stable.
Methanol	Moderate	High	High	Good for transfers/dilutions.
DCM / EtOAc	Insoluble	Insoluble	High	Used for extracting the ester intermediate.

Experimental Protocols

Protocol A: Preparation of Assay Stock Solution (10 mM)

Objective: Create a stable, precipitate-free stock for biological assays.

- Weighing: Weigh 1.93 mg of 4-(azetidin-3-yloxy)benzoic acid (Free Acid).
- Primary Solubilization: Add 500 μ L of DMSO (anhydrous). Vortex vigorously for 30 seconds.

- Note: If the compound is the HCl salt, water or PBS can be used directly. If Free Acid, DMSO is mandatory to avoid pH shock.
- Dilution: Dilute slowly into the assay buffer.
- Critical Step: If the assay buffer is pH 7.4, ensure the final concentration of the compound is below 100 μM to prevent micro-precipitation of the zwitterion.

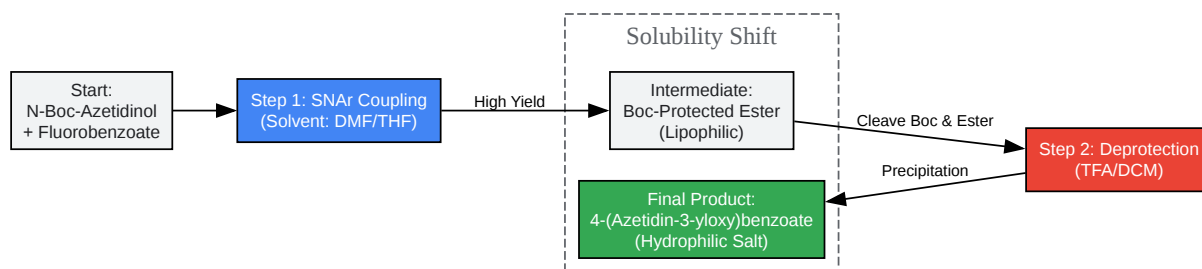
Protocol B: Purification via Isoelectric Precipitation

Objective: Isolate high-purity Free Acid from a hydrolysis reaction (e.g., saponification of the methyl ester).

- Starting Material: Crude reaction mixture containing the carboxylate salt (pH > 12).
- Concentration: Remove organic co-solvents (MeOH/THF) via rotary evaporation.
- Acidification: Cool the aqueous residue to 4°C. Slowly add 1N HCl dropwise while monitoring pH.
- The "Crash" Point:
 - As pH approaches ~10, the solution may cloud (protonation of amine).
 - Continue adding HCl until pH reaches 7.0–7.2 (the Isoelectric Point).
 - Observation: A white, crystalline precipitate (the zwitterion) should form massively.
- Filtration: Filter the solid. Wash with cold water (pH 7) and diethyl ether (to remove non-polar impurities).
- Drying: Dry under high vacuum. Do not heat above 60°C to avoid decarboxylation or polymerization.

Mechanistic Workflow: Synthesis & Handling

The following diagram illustrates the transformation of the molecule and the corresponding solubility shifts, critical for process chemists.



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Caption: Synthetic pathway showing the drastic solubility shift from lipophilic intermediate to hydrophilic final salt.

References

- BenchChem.Application Notes and Protocols for the Purification of 4-(3-azetidinyloxy)benzoate and its conjugates. Retrieved from .
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